

Standard Operating Procedure for the Preparation of Edaglitazone Stock Solutions

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Compound of Interest

Compound Name: *Edaglitazone*

Cat. No.: *B1671095*

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Introduction

Edaglitazone is a potent and selective agonist of peroxisome proliferator-activated receptor-gamma (PPAR γ), with an EC₅₀ of 35.6 nM.[1][2] It also shows activity as a PPAR α agonist at higher concentrations (EC₅₀ of 1053 nM).[1] This compound is frequently utilized in metabolic disease research, particularly in studies related to diabetes and obesity, due to its insulin-sensitizing and anti-hyperglycemic properties. Accurate and consistent preparation of **Edaglitazone** stock solutions is critical for obtaining reproducible experimental results. This document provides a detailed standard operating procedure (SOP) for the preparation, storage, and handling of **Edaglitazone** stock solutions for research applications.

Physicochemical and Biological Properties

A summary of the key properties of **Edaglitazone** is provided in the table below.

Property	Value	Reference
Molecular Weight	464.56 g/mol	
Molecular Formula	C ₂₄ H ₂₀ N ₂ O ₄ S ₂	
CAS Number	213411-83-7	
Appearance	Solid	
Purity	≥98% (HPLC)	
Biological Activity	Potent and selective PPAR γ agonist	
EC ₅₀	PPAR γ : 35.6 nM, PPAR α : 1053 nM	

Materials and Equipment

3.1. Reagents:

- **Edaglitazone** powder (purity ≥98%)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade

3.2. Equipment:

- Calibrated analytical balance
- Laminar flow hood or biological safety cabinet
- Vortex mixer
- Pipettes (P1000, P200, P20) and sterile, nuclease-free pipette tips
- Sterile, conical-bottom polypropylene centrifuge tubes (e.g., 1.5 mL, 15 mL, 50 mL)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Experimental Protocol: Stock Solution Preparation

This protocol describes the preparation of a 10 mM **Edaglitazone** stock solution in DMSO.

4.1. Pre-preparation:

- Bring the **Edaglitazone** powder and anhydrous DMSO to room temperature before use.
- Prepare a sterile work area within a laminar flow hood or biological safety cabinet.
- Label all tubes clearly with the compound name, concentration, solvent, and date of preparation.

4.2. Weighing the Compound:

- Tare a sterile 1.5 mL microcentrifuge tube on the analytical balance.
- Carefully weigh the desired amount of **Edaglitazone** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.646 mg of **Edaglitazone** (Molecular Weight = 464.56 g/mol).

4.3. Dissolution:

- Add the appropriate volume of anhydrous DMSO to the tube containing the **Edaglitazone** powder. To continue the example, add 1 mL of DMSO to the 4.646 mg of **Edaglitazone**.
- Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution to ensure there are no visible particles.

4.4. Aliquoting and Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 20-100 μ L) in sterile polypropylene microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Store the aliquots under the appropriate conditions as outlined in the table below.

Storage Condition	Shelf Life
-80°C	6 months
-20°C	1 month

Note: For long-term storage, -80°C is recommended.

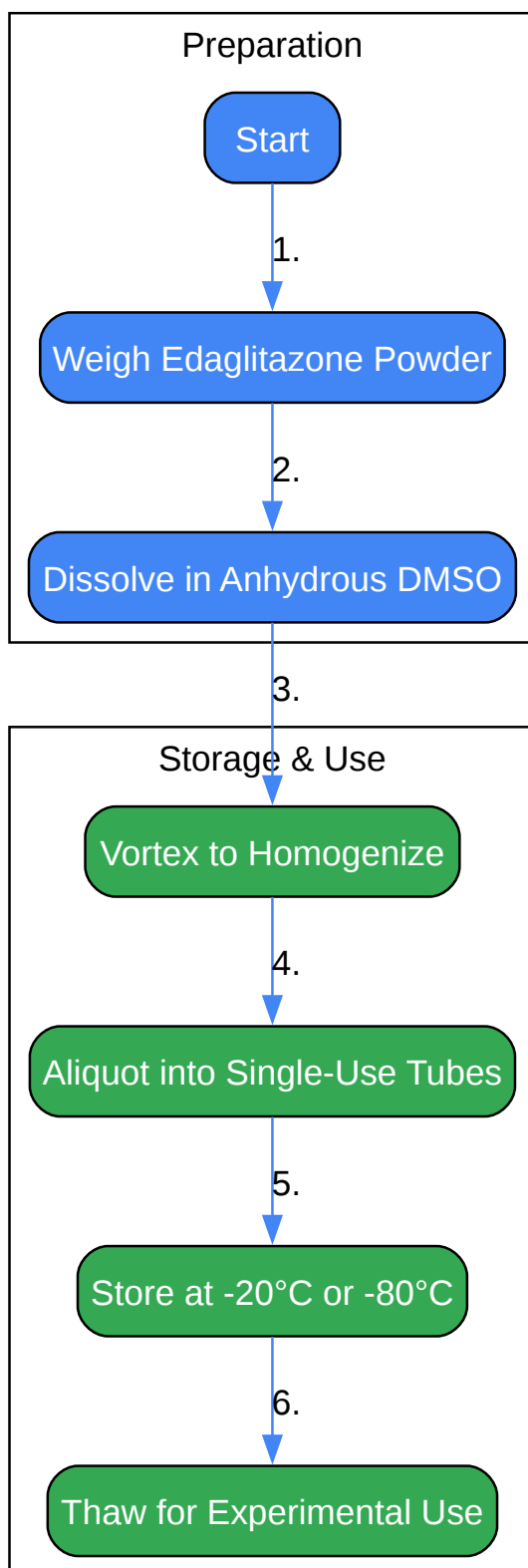
Safety Precautions

Standard laboratory safety practices should be followed when handling **Edaglitazone** and DMSO.

- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Handle the **Edaglitazone** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **Edaglitazone** for comprehensive safety information.

Visualization of the Workflow

The following diagram illustrates the key steps in the preparation of the **Edaglitazone** stock solution.



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Caption: Workflow for **Edaglitazone** Stock Solution Preparation.

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References

- 1. medchemexpress.com [medchemexpress.com]
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